

Application Notes and Protocols for 1-Butyl-1cyclopentanol in Organic Synthesis

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **1-Butyl-1-cyclopentanol** as a versatile starting material in several key organic transformations. The protocols outlined below are designed to serve as a practical guide for the synthesis of various derivatives, including alkenes, alkyl halides, and esters. Furthermore, a prospective synthetic pathway is presented, illustrating how **1-Butyl-1-cyclopentanol** can be a valuable building block in the synthesis of spiro[4.5]decane scaffolds, which are of significant interest in medicinal chemistry and drug discovery.

Introduction

1-Butyl-1-cyclopentanol is a tertiary alcohol that serves as a valuable precursor in organic synthesis. Its structure, featuring a cyclopentyl ring and a butyl group attached to the carbinol carbon, offers a unique combination of steric and electronic properties that influence its reactivity. This document details its application in dehydration, substitution, and esterification reactions, and proposes its use in the construction of complex spirocyclic systems.

Physicochemical Data of Key Compounds

A summary of important physical and chemical properties of the starting material and its key derivatives is provided below for easy reference.



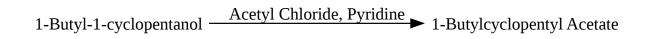
Compound Name	Structure	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm³)
1-Butyl-1- cyclopentanol	н-о	C ₉ H ₁₈ O	142.24	189	0.919
1- Butylcyclopen t-1-ene		С9Н16	124.22	~155-157	Not available
1-Bromo-1- butylcyclopen tane		C9H17Br	205.13	Not available	Not available
1- Butylcyclopen tyl Acetate		C11H20O2	184.28	Not available	Not available

Key Organic Reactions and Experimental Protocols Acid-Catalyzed Dehydration to 1-Butylcyclopent-1-ene

Tertiary alcohols like **1-Butyl-1-cyclopentanol** readily undergo acid-catalyzed dehydration to form alkenes. The reaction proceeds via an E1 mechanism, involving the formation of a stable tertiary carbocation intermediate.

Reaction Scheme:







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